Introduction: The Emergence of Spirocyclic Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name:	*6-methyl-5-oxa-8-azaspiro[3.5]nonane*
CAS No.:	*1482133-58-3*
Cat. No.:	*B6269129*

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The relentless pursuit of novel chemical matter with enhanced therapeutic properties has led medicinal chemists to explore beyond the traditional "flat" aromatic ring systems that have historically dominated drug design. Three-dimensional (3D) molecular architectures are increasingly sought after for their ability to provide improved target specificity, enhanced physicochemical properties, and novel intellectual property. Among these, spirocyclic systems, which feature two rings connected by a single common atom, have garnered significant attention. The inherent rigidity and 3D nature of spirocyclic scaffolds can lead to a more precise orientation of substituents in the target's binding pocket, often resulting in increased potency and selectivity.

This guide focuses on the patent landscape of a specific and promising class of spirocyclic compounds: **6-methyl-5-oxa-8-azaspiro[3.5]nonane** analogs. This scaffold, characterized by a fused oxetane and piperidine ring system, offers a unique combination of structural features. The oxetane ring, a known bioisostere for carbonyl and gem-dimethyl groups, can improve metabolic stability and aqueous solubility.[1][2] The piperidine moiety provides a versatile handle for introducing a wide range of substituents to modulate pharmacological activity. The

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methyl group at the 6-position introduces a chiral center, offering the potential for stereospecific interactions with biological targets.

This in-depth technical guide will provide a comprehensive analysis of the patent landscape for **6-methyl-5-oxa-8-azaspiro[3.5]nonane** and its analogs. We will delve into the key players in this field, the therapeutic areas being explored, the synthetic strategies employed, and the emerging structure-activity relationships.

Patent Landscape Analysis: Key Players and Therapeutic Applications

The patenting activity around 5-oxa-8-azaspiro[3.5]nonane and its derivatives, while still emerging, is beginning to reveal key areas of therapeutic interest and the companies driving innovation. Analysis of the current patent landscape indicates a focus on central nervous system (CNS) disorders and oncology.

Major Assignees and Their Focus

A number of pharmaceutical companies have shown interest in azaspiro[3.5]nonane scaffolds, with a few key players beginning to carve out specific therapeutic niches.

Assignee	Key Patent(s)	Therapeutic Focus	Target(s)
Janssen Pharmaceutica NV	US11505546B2	Pain, Psychiatric and Neurological Disorders	Monoacylglycerol Lipase (MGL)
Revolution Medicines, Inc.	WO2020033828A1, US11505546B2	Cancer	SHP2
(Various Chinese Patents)	CN113214290A	(Intermediate Synthesis)	N/A

Janssen Pharmaceutica NV has emerged as a significant player with its patent on azaspirocycles as monoacylglycerol lipase (MGL) modulators.[3] Their patent US11505546B2 discloses a broad range of azaspiro[3.5]nonane derivatives for the treatment of pain, psychiatric disorders, and neurological conditions. MGL is a key enzyme in the

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endocannabinoid system, and its inhibition leads to an increase in the levels of the endogenous cannabinoid 2-arachidonoylglycerol (2-AG), which has analgesic and anxiolytic effects.

Revolution Medicines, Inc. is another key innovator, focusing on the development of SHP2 inhibitors for cancer therapy.[4][5] While their patent WO2020033828A1 describes 2-oxa-8-azaspiro[4.5]decane derivatives, the structural similarity to the 5-oxa-8-azaspiro[3.5]nonane core highlights the potential of this broader class of spirocycles in oncology. SHP2 is a non-receptor protein tyrosine phosphatase that plays a critical role in cell growth and differentiation signaling pathways, and its dysregulation is implicated in various cancers.

The patent landscape also reveals significant activity in the synthesis of the core scaffold and its intermediates, particularly from entities in China, as evidenced by patents such as CN113214290A which describes a synthesis method for 2,5-dioxa-8-azaspiro[3.5]nonane.[6] This indicates a growing interest in providing the necessary building blocks for the discovery and development of novel drugs based on this scaffold.

Therapeutic Indications

The primary therapeutic areas being explored for **6-methyl-5-oxa-8-azaspiro[3.5]nonane** analogs and related structures are:

- Central Nervous System (CNS) Disorders: The modulation of MGL by these compounds points to their potential in treating a range of conditions including chronic pain, anxiety, depression, and other neurological disorders.[3]
- Oncology: The inhibition of SHP2 suggests a promising avenue for the development of novel anti-cancer agents.[4][7] The spirocyclic scaffold can provide a rigid framework for optimizing interactions with the SHP2 active site.

Synthetic Strategies: Building the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** Core

The synthesis of the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** core and its analogs is a critical aspect of drug development. Several synthetic routes have been described in the patent and scientific literature, offering flexibility in accessing a variety of derivatives.

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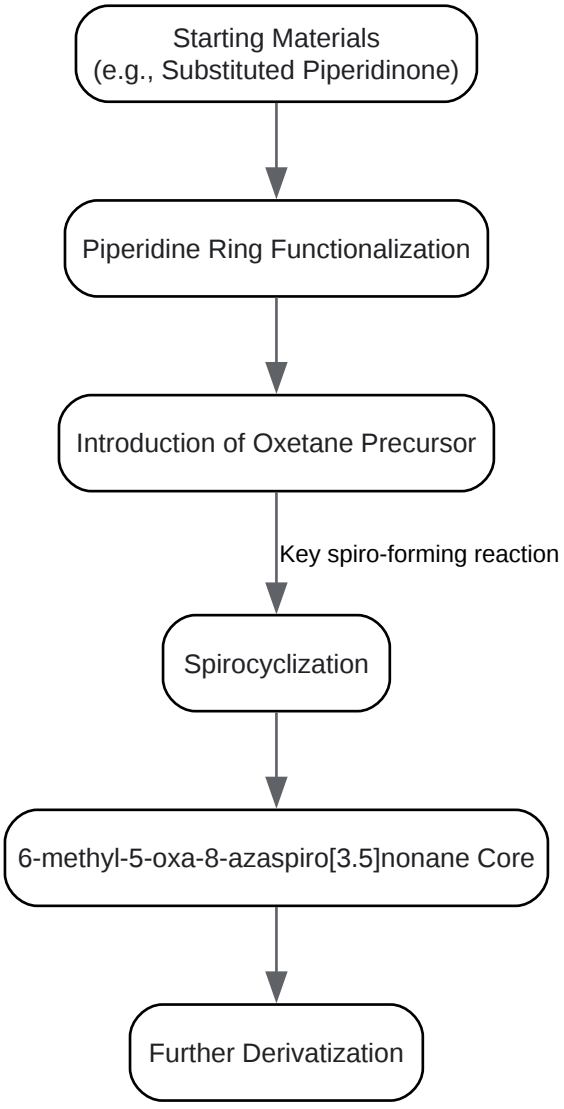
General Synthetic Workflow

A representative synthetic approach to the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** scaffold is outlined below. This multi-step synthesis often begins with the construction of a substituted piperidine ring, followed by the formation of the spirocyclic oxetane.



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A generalized workflow for the synthesis of the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** core.

Detailed Experimental Protocol: Synthesis of **6-Methyl-5-oxa-8-azaspiro[3.5]nonane**

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The following protocol is a representative synthesis adapted from the literature.[8]

Step 1: Synthesis of Intermediate A (N-protected piperidinone derivative)

- To a solution of a suitable N-protected-4-piperidinone in an appropriate solvent (e.g., THF), add a Grignard reagent (e.g., methylmagnesium bromide) at a controlled temperature (e.g., 0 °C).
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the tertiary alcohol intermediate.

Step 2: Formation of the Oxetane Ring (Spirocyclization)

- To a solution of the tertiary alcohol from Step 1 in a suitable solvent (e.g., dichloromethane), add a base (e.g., sodium hydride) at 0 °C.
- After stirring for a short period, add a reagent such as p-toluenesulfonyl chloride.
- Allow the reaction to proceed at room temperature until the starting material is consumed.
- Work up the reaction by adding water and extracting the product with an organic solvent.
- The crude product is then treated with a strong base (e.g., potassium tert-butoxide) in a suitable solvent (e.g., tert-butanol) to effect the intramolecular cyclization to the oxetane ring.
- Purify the resulting spirocyclic compound by column chromatography.

Step 3: Deprotection and Isolation of the Final Product

- Remove the N-protecting group under appropriate conditions (e.g., hydrogenation with Pd/C for a Cbz group, or acidic conditions for a Boc group).[8]

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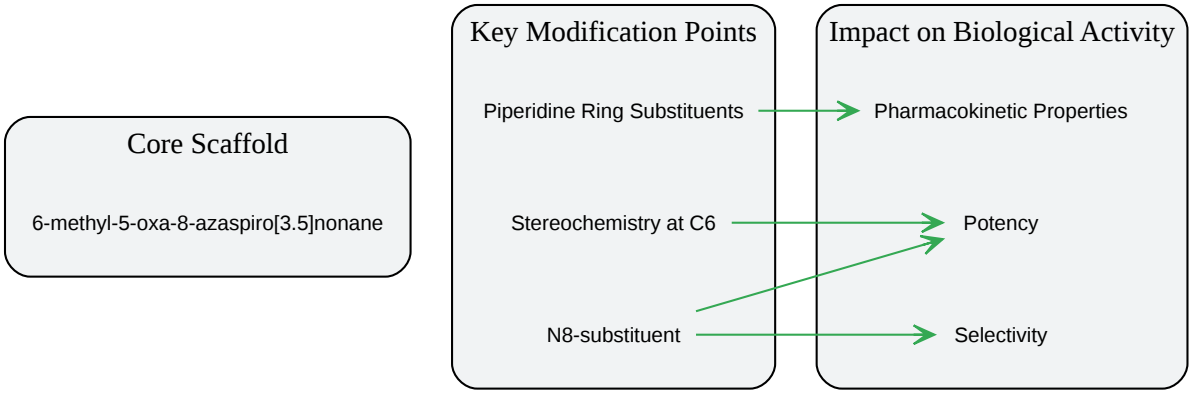
- After deprotection, neutralize the reaction mixture and extract the final product.
- Purify the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** by distillation or chromatography.

Structure-Activity Relationships (SAR) and Biological Activity

While the patent literature often provides broad claims, a closer examination of the exemplified compounds allows for the deduction of preliminary structure-activity relationships.



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Key structural elements influencing the biological activity of **6-methyl-5-oxa-8-azaspiro[3.5]nonane** analogs.

For the MGL inhibitors disclosed by Janssen, the nature of the substituent on the piperidine nitrogen (N8) is crucial for potency and selectivity.[3] Large, lipophilic groups are often preferred to occupy a hydrophobic pocket in the enzyme's active site. The stereochemistry of the methyl group at the C6 position can also significantly impact binding affinity, with one enantiomer often being more active than the other.

In the context of SHP2 inhibitors, the 8-azaspiro[3.5]nonane moiety serves as a key anchoring group, with substituents on the piperidine ring and the nitrogen atom being critical for achieving high potency and desirable pharmacokinetic properties.[4]

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Future Outlook and Opportunities

The patent landscape for **6-methyl-5-oxa-8-azaspiro[3.5]nonane** analogs is still in its early stages, presenting significant opportunities for further research and development. Key areas for future exploration include:

- Expansion of Therapeutic Applications: While CNS disorders and oncology are the current focus, the unique properties of this scaffold could be leveraged for other therapeutic areas, such as inflammation, metabolic diseases, and infectious diseases.
- Development of Novel Synthetic Methodologies: More efficient and stereoselective synthetic routes to the core scaffold and its derivatives will be crucial for accelerating drug discovery efforts.
- Exploration of Structure-Activity Relationships: A more systematic investigation of the SAR around the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** core will enable the design of more potent and selective modulators of various biological targets.
- Intellectual Property Strategy: As the field matures, there will be opportunities to secure intellectual property around novel analogs, new therapeutic uses, and improved synthetic processes.

In conclusion, the **6-methyl-5-oxa-8-azaspiro[3.5]nonane** scaffold represents a promising new entrant in the world of 3D molecular architectures for drug discovery. Its unique structural and physicochemical properties make it an attractive starting point for the development of the next generation of therapeutics. This guide has provided a comprehensive overview of the current patent landscape, offering valuable insights for researchers, scientists, and drug development professionals looking to innovate in this exciting area of medicinal chemistry.

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